

Solubility of Basic Red 46 in aqueous solutions

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Compound of Interest

Compound Name: Basic Red 46

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An In-depth Technical Guide to the Aqueous Solubility of **Basic Red 46**

Introduction

Basic Red 46 (C.I. 110825; CAS No. 12221-69-1) is a cationic azo dye widely utilized in the textile industry for dyeing acrylic fibers and their blends.^[1] Presented as a dark red powder, its efficacy in dyeing processes is significantly influenced by its solubility in aqueous media.^{[1][2][3]} As a cationic dye, it possesses a positive charge, which facilitates strong electrostatic interactions with the anionic sites present in substrates like acrylic fibers.^[1] Understanding the solubility characteristics of **Basic Red 46** is crucial for optimizing dyeing protocols, ensuring uniform coloration, and developing effective wastewater treatment methods for dye removal.^{[4][5][6]}

This technical guide provides a comprehensive overview of the aqueous solubility of **Basic Red 46**, presenting quantitative data, detailing factors that influence its solubility, and outlining a standardized experimental protocol for its determination.

Quantitative Solubility Data

The aqueous solubility of **Basic Red 46** has been reported at various temperatures. This data is essential for preparing dye baths and understanding the dye's behavior under different processing conditions. The available quantitative data is summarized in the table below.

Temperature (°C)	Solubility (g/L)	Source(s)
30	80	[3] [7] [8] [9]
60	80	[7]
90	80	[7]

Note: While some sources indicate the solubility remains 80 g/L at 60°C and 90°C, this may reflect the maximum concentration tested for dyeing applications rather than the saturation limit at those temperatures. Generally, the solubility of solids in liquids increases with temperature.

Factors Influencing Aqueous Solubility

The dissolution of **Basic Red 46** in water is a complex process governed by several physicochemical factors.

- **Temperature:** Temperature is a critical factor. The dyeing of acrylic fibers with **Basic Red 46** is often performed at high temperatures, around 120°C, where the color remains stable.[\[2\]](#)[\[7\]](#) While specific data is limited, the solubility is expected to increase with temperature, facilitating the dissolution of the dye in the dye bath.
- **pH:** The pH of the aqueous solution plays a significant role. Dyeing processes are typically conducted in acidic conditions, within a pH range of 3.0 to 6.5.[\[7\]](#) For dyeing light shades, a pH of 3.0-3.5 is recommended, while for darker shades, the pH can be below 6.5.[\[7\]](#) The dye's stability and solubility are maintained within this acidic to slightly acidic range.
- **Presence of Other Ions:** The dyeing bath for **Basic Red 46** often contains acetic acid and sodium acetate.[\[7\]](#) The presence of these electrolytes can influence the solubility of the dye. Furthermore, the dye's color may be slightly altered by the presence of copper or chromium ions, while iron ions have no effect on the color.[\[2\]](#)[\[7\]](#)

Experimental Protocol for Solubility Determination

The following is a standardized protocol for determining the aqueous solubility of **Basic Red 46**, based on the equilibrium saturation method.

1. Materials and Equipment:

- **Basic Red 46** dye powder
- Distilled or deionized water
- Thermostatic shaker bath or magnetic stirrer with a hotplate
- Calibrated thermometer
- Centrifuge
- UV-Vis Spectrophotometer
- Volumetric flasks and pipettes
- Analytical balance
- pH meter
- Syringe filters (e.g., 0.45 μm pore size)

2. Preparation of Calibration Curve:

- Accurately weigh a small amount of **Basic Red 46** and dissolve it in a known volume of distilled water to prepare a stock solution of known concentration (e.g., 100 mg/L).
- From the stock solution, prepare a series of standard solutions of decreasing concentrations through serial dilution.
- Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for **Basic Red 46** using the UV-Vis Spectrophotometer.
- Plot a graph of absorbance versus concentration to create a standard calibration curve.

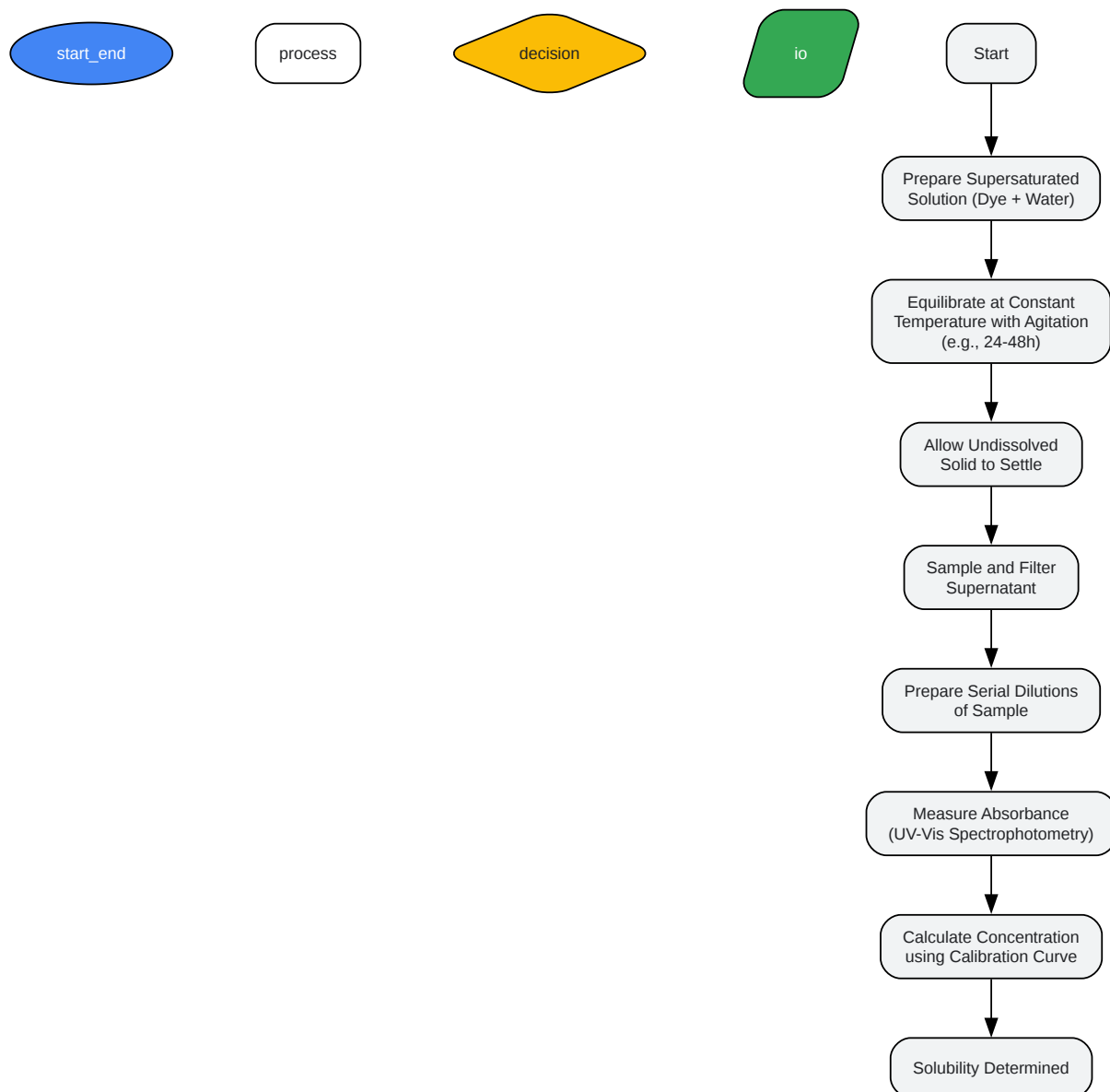
3. Solubility Measurement (Equilibrium Method):

- Add an excess amount of **Basic Red 46** powder to a known volume of distilled water in a sealed container (e.g., a flask). The amount should be more than what is expected to dissolve to ensure a saturated solution.

- Place the container in a thermostatic shaker bath set to the desired temperature (e.g., 30°C).
- Allow the solution to equilibrate for a sufficient period (e.g., 24-48 hours) with continuous agitation to ensure saturation is reached.
- After equilibration, let the solution stand to allow the undissolved solid to settle.
- Carefully withdraw a sample of the supernatant using a syringe. Immediately filter the sample through a syringe filter to remove any suspended solid particles.
- Dilute the filtered, saturated solution with a known volume of distilled water to bring its concentration within the range of the calibration curve.
- Measure the absorbance of the diluted sample using the UV-Vis Spectrophotometer at λ_{max} .
- Using the calibration curve and accounting for the dilution factor, calculate the concentration of the saturated solution. This concentration represents the solubility of **Basic Red 46** at that specific temperature.
- Repeat the experiment at different temperatures as required.

Visualization of Experimental Workflow

The logical flow for determining the aqueous solubility of **Basic Red 46** is depicted in the following diagram.



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Caption: Experimental workflow for determining the solubility of **Basic Red 46**.

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